

Essential Guide to the Proper Disposal of 93-O17O

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 93-O17O
Cat. No.: B15576624

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential safety and logistical information for the proper disposal of **93-O17O**, an ionizable cationic lipidoid used in the generation of lipid nanoparticles (LNPs). Adherence to these procedural steps is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Disclaimer: This document provides general guidance. Before handling or disposing of **93-O17O**, users must review the complete Safety Data Sheet (SDS) provided by the manufacturer and adhere to all institutional and local environmental health and safety (EHS) regulations. The product identified as **93-O17O** is intended for research use only and is not for human or veterinary use.^{[1][2]}

Chemical Profile and Hazard Data

93-O17O (CAS Number: 2227214-78-8) is a chalcogen-containing ionizable cationic lipidoid.^[1]
^[3] It is typically supplied as a solution in ethanol, a flammable solvent.^[2] While detailed hazard information is found in the official SDS, the material should be considered hazardous until all properties are fully understood.^[2]

Property	Data	Source
Formal Name	bis(2-(tetradecyloxy)ethyl) 3,3'-((3-(1H-imidazol-1-yl)propyl)azanediyl)dipropionate	[1]
CAS Number	2227214-78-8	[1]
Molecular Formula	C ₄₄ H ₈₃ N ₃ O ₆	[1]
Formulation	A solution in ethanol	[1][2]
Storage	-20°C	[1][2]
Known Hazards	Material should be considered hazardous.[2] Ethanol is a flammable liquid.	General
Handling Precautions	Do not ingest, inhale, get in eyes, on skin, or on clothing. Wash thoroughly after handling.[2]	[2]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **93-0170** waste, including pure substance, contaminated consumables, and empty containers.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: All handling and waste preparation steps must be conducted inside a certified chemical fume hood to minimize inhalation exposure.[4] An eyewash station and safety shower must be readily accessible.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Given the ethanol solvent, ensure glove material is appropriate. Double gloving is recommended for handling antineoplastic or other potent research compounds.[5]
- Eye Protection: Use safety goggles or a face shield to protect against splashes.[4]

- Body Protection: Wear a lab coat. For larger quantities or higher risk of splashes, an impervious apron is recommended.[4]

2. Waste Segregation and Collection:

- Do Not Mix Wastes: Never mix **93-O17O** waste with incompatible materials. It must be segregated from other chemical waste streams unless explicitly permitted by your institution's EHS office.[5][6]
- Liquid Waste Collection:
 - Collect all liquid waste containing **93-O17O** (including the initial rinses of emptied containers) in a designated, properly labeled hazardous waste container.[6]
 - The container must be made of a material compatible with ethanol and chloroform (a common solvent for this compound).[1][6] A high-density polyethylene (HDPE) or glass container is typically suitable.
 - Keep the waste container securely closed except when adding waste.[6]
- Solid Waste Collection:
 - Dispose of all contaminated labware (e.g., pipette tips, gloves, absorbent pads) in a separate, clearly labeled solid hazardous waste container.[5][7]
 - Do not place sharps (needles, syringes) in this container. All sharps must be disposed of in a designated sharps container.[5]

3. Container Labeling and Storage:

- Labeling: Immediately label the waste container with a "Hazardous Waste" tag as required by regulations.[6] The label must include:
 - The full chemical name: "Waste **93-O17O** in Ethanol"
 - CAS Number: 2227214-78-8
 - An accurate estimation of the concentration of each component.

- The primary hazards (e.g., "Flammable Liquid," "Toxic").
- The accumulation start date.
- Storage: Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.^[5] The SAA must be in a secondary containment bin to prevent spills.^[6] Store away from heat sources or ignition.^[6]

4. Disposal of Empty Containers:

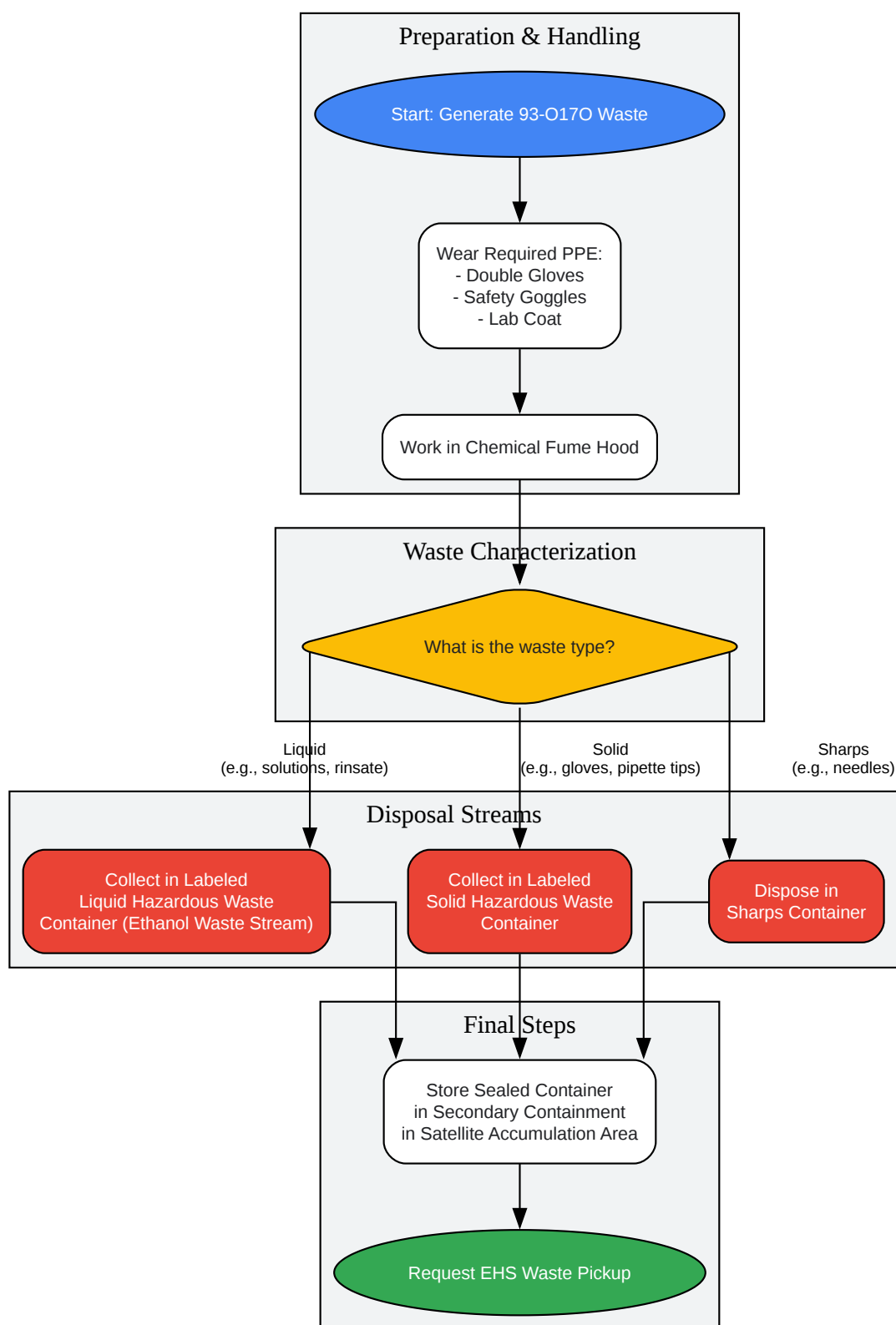
- A chemical container is not considered "empty" until all contents have been thoroughly removed.
- The first one to three rinses of the original **93-O170** container must be collected and disposed of as hazardous liquid waste.^[6]
- After thorough rinsing and air-drying, deface the original label and dispose of the container according to institutional guidelines for clean glassware or plasticware.

5. Requesting Waste Pickup:

- Once the waste container is full (do not overfill, typically to 90% capacity), or if you are no longer generating this waste stream, submit a request for pickup to your institution's EHS department.^[5]^[6]
- Follow the specific online or paper-based procedure required by your institution.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from working with **93-O170**.



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Caption: Decision workflow for the safe disposal of **93-O170** laboratory waste.

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of 93-O17O]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576624/docs#essential-guide-to-the-proper-disposal-of-93-o17o\]](https://www.benchchem.com/product/b15576624/docs#essential-guide-to-the-proper-disposal-of-93-o17o)

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